

Essential Safety and Logistics for Handling 5'-Cytidine Monophosphate (5'-CMP)

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Compound of Interest

Compound Name: 5'-CMPS

Cat. No.: B12710106

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical compounds are paramount for laboratory safety and regulatory compliance. This document provides immediate and essential procedural guidance for managing 5'-Cytidine Monophosphate (5'-CMP), also known as 5'-Cytidylic acid (CAS: 63-37-6). Adherence to these protocols is critical for ensuring personnel safety and environmental protection.

While some safety data sheets (SDS) classify 5'-CMP as non-hazardous, others indicate potential for irritation.^{[1][2][3]} Therefore, it is prudent to handle this compound with a degree of caution, assuming it may cause skin, eye, and respiratory irritation.

Quantitative Safety Data

The following table summarizes key safety and physical data for 5'-CMP.

| Property | Value | Source |
|-----------------------|---|-----------|
| Molecular Formula | C ₉ H ₁₄ N ₃ O ₈ P | [3][4][5] |
| Molecular Weight | 323.2 g/mol | [3][4][5] |
| Appearance | White crystalline powder | [1][4][5] |
| Acute Toxicity | LD50 > 1 g/kg (Intraperitoneal, mouse) | [2][5] |
| GHS Hazard Statements | H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation) | [5] |
| Hazard Codes | Xn, Xi | [5] |
| Risk Statements | 20/21/22 (Harmful by inhalation, in contact with skin and if swallowed), 36/37/38 (Irritating to eyes, respiratory system and skin) | [5] |
| Storage Temperature | 2-8°C | [5] |

Experimental Protocols: Handling and Disposal

The following protocols provide a step-by-step guide for the safe handling and disposal of 5'-CMP in a laboratory setting.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling 5'-CMP. The following PPE is recommended to minimize exposure:

- **Eye and Face Protection:** Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) approved standards.[4][6]
- **Hand Protection:** Handle with chemical-resistant, impervious gloves (e.g., nitrile rubber). Gloves must be inspected prior to use.[1][3][4] Use proper glove removal technique to avoid

skin contact.[3]

- Body Protection: Wear a laboratory coat. For larger quantities or where there is a risk of significant dusting, consider impervious clothing.
- Respiratory Protection: If handling fine powder that may become airborne, use a NIOSH-approved dust mask or respirator.[1] Work in a well-ventilated area, preferably in a chemical fume hood.[1][4][6]

Handling Protocol

- Preparation:
 - Ensure a calibrated safety shower and eye wash station are readily accessible.
 - Designate a specific area for handling 5'-CMP, preferably within a chemical fume hood.[1][6]
 - Keep the container tightly closed when not in use.[4]
- Weighing and Aliquoting:
 - Perform all weighing and handling of the solid material in a well-ventilated area or chemical fume hood to avoid dust formation.[1][4][6]
 - Use non-sparking tools for handling the powder.[4][6]
 - Clean up any spills immediately using dry clean-up procedures; avoid generating dust.[1]
- Solution Preparation:
 - When dissolving the powder, add it slowly to the solvent to prevent splashing.
 - If the solution requires heating, do so in a controlled manner.
- Post-Handling:
 - Wash hands thoroughly with soap and water after handling and before leaving the laboratory.[3][4]

- Decontaminate all work surfaces after use.

Disposal Plan

All waste must be handled in accordance with local, state, and federal regulations.^[1]

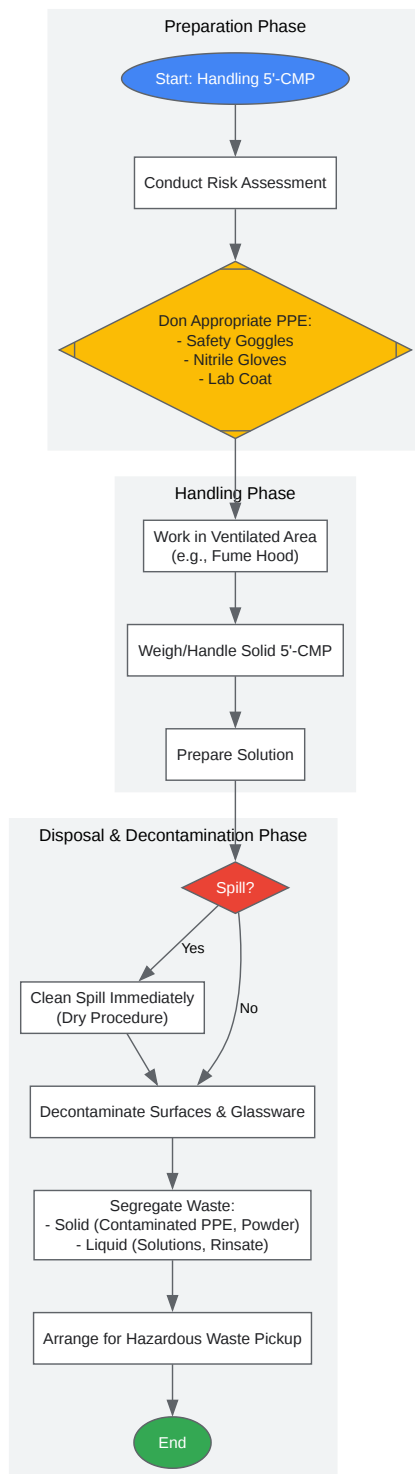
- Waste Segregation:
 - Solid Waste: Place unused or expired 5'-CMP powder, as well as any contaminated PPE (gloves, disposable lab coats, bench paper), into a designated, clearly labeled hazardous waste container.^[1]
 - Liquid Waste: Collect all solutions containing 5'-CMP in a separate, leak-proof, and chemically compatible container. Label the container clearly as "Hazardous Waste" and include the chemical name.
- Container Management:
 - Use approved, chemically resistant containers for waste collection.
 - Keep waste containers securely sealed when not in use to prevent spills.^[1]
 - Store waste containers in a designated, well-ventilated satellite accumulation area away from incompatible materials.^[4]
- Decontamination:
 - Labware: Rinse non-disposable glassware and equipment that has come into contact with 5'-CMP with a suitable solvent. Collect the rinsate as hazardous liquid waste. Follow with a standard cleaning procedure.
 - Surfaces: Wipe down benchtops and other surfaces with an appropriate cleaning agent. Dispose of all cleaning materials (e.g., wipes) as solid hazardous waste.
- Waste Pickup:
 - Follow your institution's procedures for hazardous waste pickup. Do not attempt to transport hazardous waste outside of the laboratory.

- Offer surplus and non-recyclable solutions to a licensed disposal company.[3]

Visual Workflow for Handling 5'-CMP

The following diagram illustrates the key decision points and procedures for the safe handling and disposal of 5'-Cytidine Monophosphate.

Workflow for Safe Handling and Disposal of 5'-CMP



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Caption: Logical workflow for the safe handling and disposal of 5'-CMP.

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